

Application Notes and Protocols for Fluanisone and Fentanyl Combination in Rodent Anesthesia

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fluanisone*

Cat. No.: *B1672854*

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This document provides detailed application notes and protocols for the use of a **fluanisone** and fentanyl combination for anesthesia in rodents. This neuroleptanalgesic mixture is frequently utilized for both minor and major surgical procedures, offering sedation, analgesia, and immobilization. For surgical anesthesia requiring muscle relaxation, it is commonly used in conjunction with a benzodiazepine such as midazolam or diazepam.

Data Presentation: Anesthetic Dosages and Timelines

The following tables summarize recommended dosages and expected anesthetic timelines for the combination of **fluanisone** and fentanyl, with and without the addition of a benzodiazepine, in mice and rats. Dosages are derived from various research publications and veterinary guidelines. It is crucial to note that individual responses can vary based on strain, age, sex, and health status of the animal. Therefore, these tables should be used as a starting point, with careful monitoring and dose adjustment as necessary.

Table 1: Anesthetic Dosages for Mice

Anesthetic Combination	Drug Concentrations	Dosage	Route	Recommended Use
Fentanyl/Fluanisone (Hypnorm®)	0.315 mg/mL Fentanyl Citrate, 10 mg/mL Fluanisone	0.01 mL per 30g body weight	IP	Sedation and minor procedures not requiring muscle relaxation[1]
Fentanyl/Fluanisone + Diazepam	0.315 mg/mL Fentanyl Citrate, 10 mg/mL Fluanisone; 5 mg/mL Diazepam	0.01 mL Hypnorm® per 30g bw (IP) + 5 mg/kg Diazepam (IP)	IP	Surgical anesthesia with muscle relaxation[1]
Fentanyl/Fluanisone + Midazolam	0.315 mg/mL Fentanyl Citrate, 10 mg/mL Fluanisone; 5 mg/mL Midazolam	See preparation notes for diluted mixture. 10.0 mL/kg of mixture	IP	Surgical anesthesia[2]
Fentanyl/Midazolam/Medetomidine	-	0.05 mg/kg Fentanyl + 5 mg/kg Midazolam + 0.5 mg/kg Medetomidine	IP	Reversible surgical anesthesia[3]

*Hypnorm® is a common commercial trade name for the fentanyl/**fluanisone** combination.

Table 2: Anesthetic Dosages for Rats

Anesthetic Combination	Drug Concentrations	Dosage	Route	Recommended Use
Fentanyl/Fluanisone (Hypnorm®)	0.315 mg/mL Fentanyl Citrate, 10 mg/mL Fluanisone	0.4 mL/kg body weight	IM or IP	Sedation and minor procedures
Fentanyl/Fluanisone + Diazepam	0.315 mg/mL Fentanyl Citrate, 10 mg/mL Fluanisone; 5 mg/mL Diazepam	0.3 mL/kg Hypnorm® (IM) + 2.5 mg/kg Diazepam (IP)	IM/IP	Surgical anesthesia with muscle relaxation
Fentanyl/Fluanisone/Midazolam	See preparation notes for diluted mixture.	2.7 mL/kg of mixture (IP)	IP	Surgical anesthesia
Fentanyl/Fluanisone/Midazolam	Fentanyl 0.0788 mg/mL, Fluanisone 2.5 mg/mL, Midazolam 1.25 mg/mL	2.4 mL/kg for induction	SC	Surgical anesthesia

Table 3: Anesthetic Timelines for Fentanyl/**Fluanisone** and Midazolam Combination

Species	Metric	Mean Time (minutes)	Range (minutes)
Mouse	Onset of Anesthesia (Loss of Righting Reflex)	7	4-15
	Duration of Surgical Anesthesia	43	30-70
	Recovery (Return of Righting Reflex)	84	70-110
Rat	Onset of Anesthesia (Loss of Righting Reflex)	3	3-4
	Duration of Surgical Anesthesia	44	36-90
	Recovery (Return of Righting Reflex)	84	70-110

*Data adapted from Flecknell & Mitchell, 1984. The duration of anesthesia and recovery times can be prolonged with increased doses.

Experimental Protocols

Protocol 1: Preparation of Fentanyl/Fluanisone and Midazolam Anesthetic Cocktail

This protocol describes the preparation of a diluted anesthetic mixture for intraperitoneal administration in rodents to achieve surgical anesthesia.

Materials:

- Fentanyl/**Fluanisone** solution (e.g., Hypnorm®: 0.315 mg/mL fentanyl citrate and 10 mg/mL **fluanisone**)
- Midazolam solution (5 mg/mL)

- Sterile water for injection
- Sterile vials and syringes

Procedure:

- To prevent precipitation, the commercial preparations of fentanyl/**fluanisone** and midazolam must be diluted before mixing.
- Dilute the fentanyl/**fluanisone** solution with an equal volume of sterile water for injection (1:1 dilution).
- Dilute the midazolam solution with an equal volume of sterile water for injection (1:1 dilution).
- Mix one part of the diluted fentanyl/**fluanisone** solution with one part of the diluted midazolam solution.
- The final mixture will contain approximately 0.079 mg/mL fentanyl citrate, 2.5 mg/mL **fluanisone**, and 1.25 mg/mL midazolam.
- Store the final mixture in a sterile, sealed vial. The mixture has been shown to be stable at room temperature for up to 8 weeks.

Protocol 2: Induction and Monitoring of Anesthesia

Pre-Anesthetic Preparation:

- Accurately weigh the animal to ensure correct dosage calculation.
- Perform a health check to ensure the animal is fit for anesthesia.
- Fasting is not required for rodents as they do not have a vomiting reflex.
- Ensure all necessary equipment for monitoring and support (e.g., heating pad, supplemental oxygen) is readily available.

Anesthetic Administration (Intraperitoneal Injection):

- Gently restrain the rodent. For rats, this can be done by holding the animal around the shoulders. For mice, scruffing the neck is appropriate.
- Tilt the animal slightly head-down to move the abdominal organs forward.
- Insert a 23-25 gauge needle into the lower right or left abdominal quadrant, avoiding the midline to prevent damage to the bladder and cecum.
- Aspirate to ensure the needle is not in a blood vessel or organ before injecting the anesthetic solution.
- Administer the calculated dose of the anesthetic cocktail.

Monitoring Anesthetic Depth and Physiological Parameters:

- Induction: Following injection, place the animal in a warm, quiet cage and observe for loss of the righting reflex, which indicates the onset of anesthesia.
- Anesthetic Depth: Assess the depth of anesthesia by checking for the absence of reflexes:
 - Pedal Withdrawal Reflex: Pinch a toe firmly. Absence of a withdrawal response indicates a surgical plane of anesthesia.
 - Tail/Ear Pinch Response: Pinch the tail (for mice and rats) or the ear. Lack of response is another indicator of surgical anesthesia.
- Physiological Monitoring:
 - Respiratory Rate: Monitor the respiratory rate continuously. A normal rate for an anesthetized mouse is 55-100 breaths/min, and for a rat is 50-80 breaths/min. A drop of 50% can be normal, but severe respiratory depression is a known side effect of fentanyl and should be monitored closely.
 - Body Temperature: Rodents are susceptible to hypothermia under anesthesia due to their high surface area to body mass ratio. Maintain body temperature between 36.0°C and 38.0°C using a circulating warm water blanket or other controlled heating source.

- Mucous Membrane Color: Check the color of the mucous membranes (e.g., gums, conjunctiva). They should be pink. Pale or blue coloration can indicate poor perfusion or hypoxia.

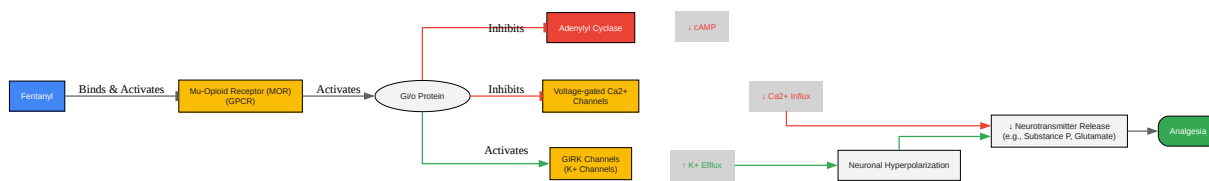
Protocol 3: Post-Anesthetic Recovery

- After the procedure, place the animal in a clean, warm cage for recovery. Do not leave the animal unattended until it has regained sufficient consciousness to maintain sternal recumbency.
- Continue to monitor the animal's temperature, breathing, and behavior every 15 minutes until it is fully ambulatory.
- Provide supportive care as needed, such as subcutaneous fluids to aid in hydration and drug metabolism.
- If respiratory depression is severe, a narcotic antagonist such as naloxone can be administered to reverse the effects of fentanyl. Note that this will also reverse the analgesic effects. The use of mixed agonist/antagonist opioids like buprenorphine can reverse respiratory depression while maintaining some analgesia.

Signaling Pathways and Experimental Workflows

Fentanyl Signaling Pathway

Fentanyl is a potent synthetic opioid that primarily acts as an agonist at the mu-opioid receptor (MOR), a G-protein coupled receptor (GPCR). Its activation leads to a cascade of intracellular events resulting in analgesia but also potential side effects like respiratory depression.

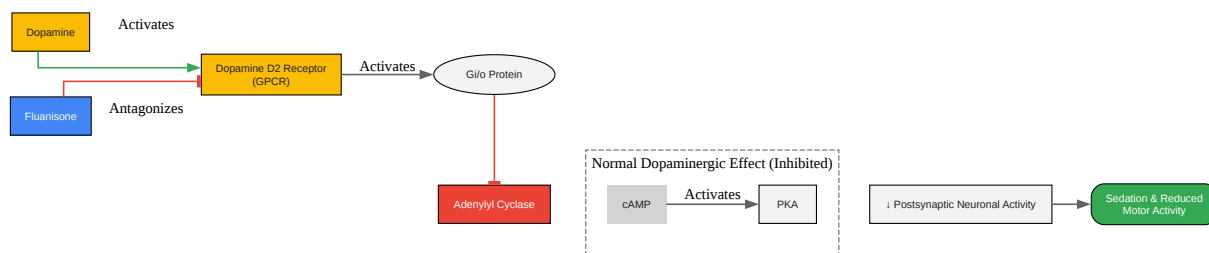


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Caption: Fentanyl's mechanism of action via the mu-opioid receptor.

Fluanisone Signaling Pathway

Fluanisone is a butyrophenone neuroleptic that acts as a dopamine D2 receptor antagonist. By blocking D2 receptors, it produces sedation and reduces motor activity.

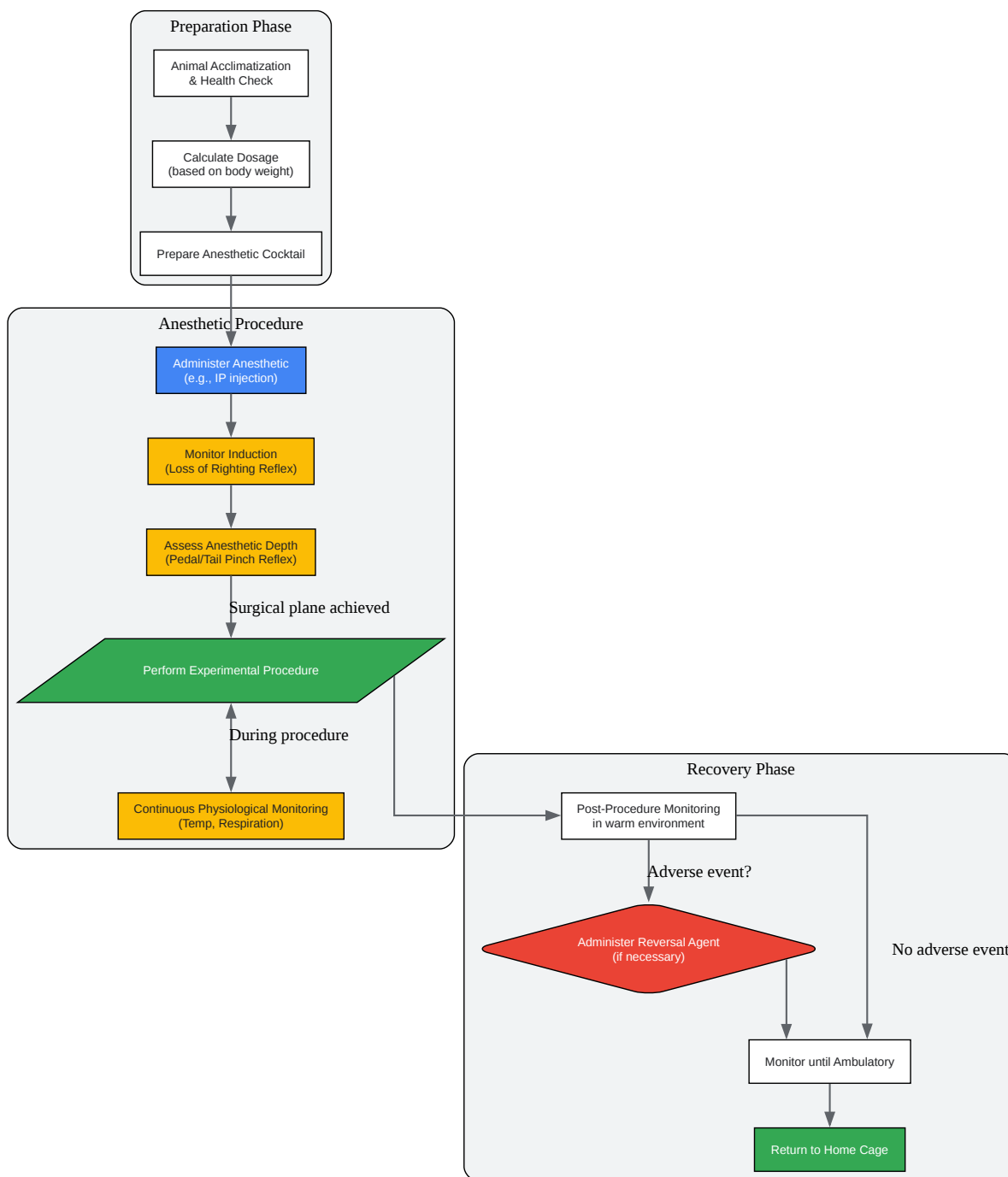


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Caption: **Fluanisone**'s mechanism as a dopamine D2 receptor antagonist.

Experimental Workflow for Rodent Anesthesia

The following diagram illustrates a typical workflow for a study involving rodent anesthesia with the fentanyl/**fluanisone** combination.



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- To cite this document: BenchChem. [Application Notes and Protocols for Fluanisone and Fentanyl Combination in Rodent Anesthesia]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1672854#fluanisone-and-fentanyl-combination-for-rodent-anesthesia>]

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